Application Notes and Protocols: Technetium-99m Radiolabeling of Sulesomab

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Compound of Interest

Compound Name:	*Sulesomab*
CAS No.:	*167747-19-5*
Cat. No.:	*B1169531*

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Introduction

Sulesomab, a Fab' fragment of a murine monoclonal antibody, is a diagnostic agent used in nuclear medicine for imaging infection and inflammation. When radiolabeled with Technetium-99m (^{99m}Tc), it specifically targets the NCA-90 antigen present on the surface of granulocytes. This allows for the visualization of areas of infection or inflammation using scintigraphic imaging. The LeukoScan™ kit provides a sterile, lyophilized formulation of **Sulesomab** for convenient and efficient radiolabeling with ^{99m}Tc. This document provides a detailed protocol for the radiolabeling of **Sulesomab** with Technetium-99m, along with essential quality control procedures.

Materials and Methods

Kit Composition

The LeukoScan™ kit contains the necessary non-radioactive components for the preparation of ^{99m}Tc-**Sulesomab**. The composition of the lyophilized powder in each vial is summarized in

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the table below.

Component	Quantity per Vial
Sulesomab	0.31 mg
Stannous Chloride Dihydrate	0.22 mg
Potassium Sodium Tartrate Tetrahydrate	3.2 mg
Sodium Acetate Trihydrate	7.4 mg
Sodium Chloride	5.5 mg
Sucrose	37.8 mg
Glacial Acetic Acid	Trace
Hydrochloric Acid	Trace
Nitrogen	Vacuum

Table 1: Composition of the Lyophilized **Sulesomab** (LeukoScan™) Kit.

Required Materials Not Provided in the Kit

- Sodium Pertechnetate ($^{99m}TcO_4^-$) injection, sterile, from a commercial generator.
- Isotonic Sodium Chloride (0.9% NaCl) for injection, sterile.
- Sterile, disposable syringes and needles.
- Appropriate lead shielding for handling radioactive materials.
- Dose calibrator for measuring radioactivity.
- Instant Thin-Layer Chromatography (ITLC-SG) strips.
- Chromatography developing tank.
- Acetone, analytical grade.

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- Saline (0.9% NaCl), analytical grade.
- Radiochromatogram scanner or gamma counter.

Experimental Protocol: Radiolabeling of **Sulesomab** with Technetium-99m

This protocol outlines the step-by-step procedure for the radiolabeling of **Sulesomab** using the LeukoScan™ kit.

1. Preparation of Sodium Pertechnetate ($^{99m}TcO_4^-$):

- Elute the ^{99m}Tc generator according to the manufacturer's instructions.
- Using a sterile syringe, draw up the required amount of ^{99m}Tc-pertechnetate solution. The recommended activity is 740-1110 MBq (20-30 mCi).
- If necessary, dilute the ^{99m}Tc-pertechnetate with sterile 0.9% sodium chloride to a final volume of 1.0 mL.

2. Reconstitution of Lyophilized **Sulesomab**:

- Place the LeukoScan™ vial in a lead pot.
- Using a sterile syringe, add 0.5 mL of sterile 0.9% sodium chloride for injection to the vial.
- Gently swirl the vial until the lyophilized powder is completely dissolved. Do not shake vigorously.

3. Radiolabeling Reaction:

- Immediately after reconstitution, add the 1.0 mL of ^{99m}Tc-pertechnetate solution to the vial containing the reconstituted **Sulesomab**.
- The total volume in the vial will be 1.5 mL.
- Gently swirl the contents of the vial to ensure thorough mixing.

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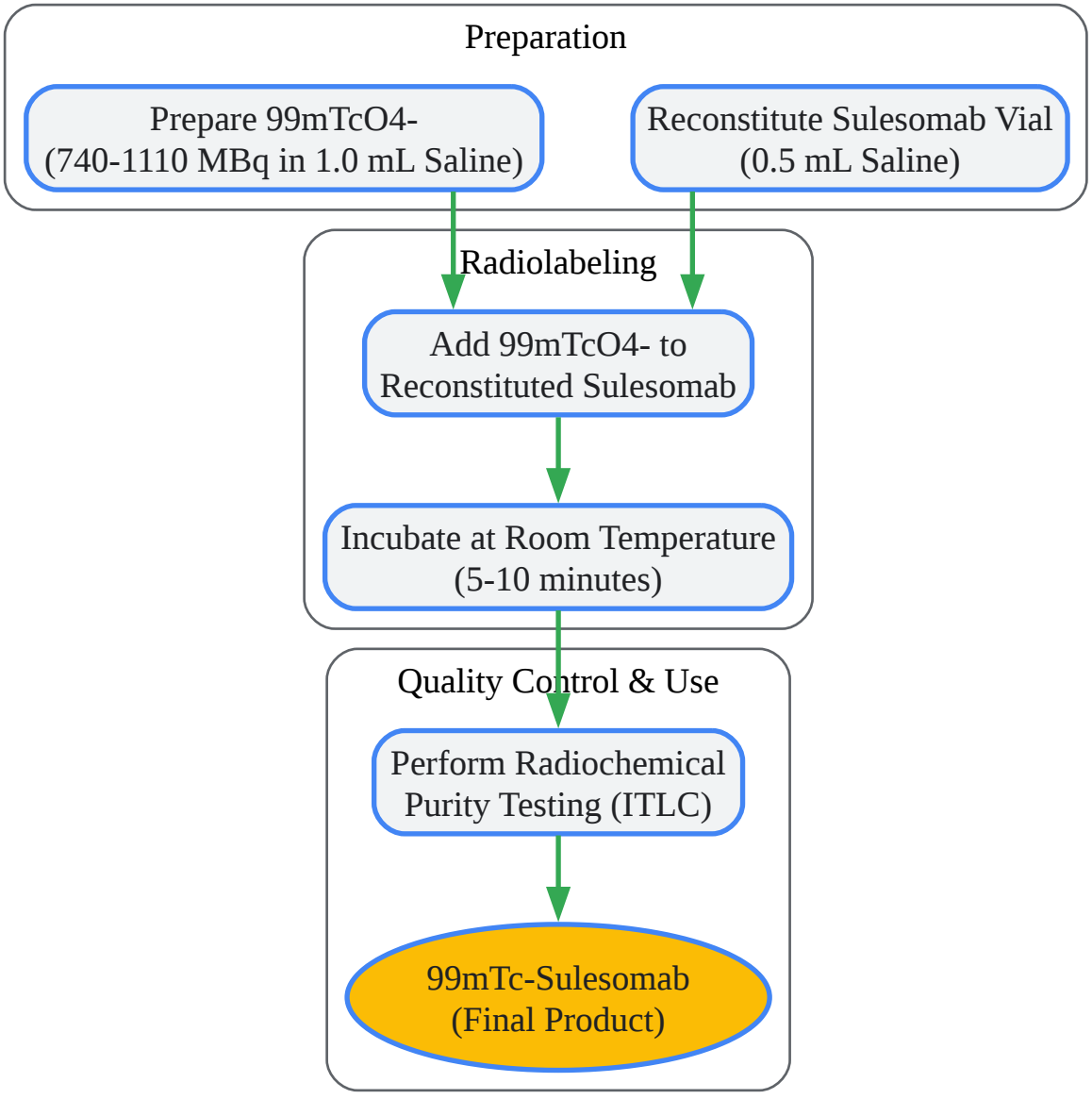
- Allow the reaction to proceed at room temperature for 5 to 10 minutes.

4. Final Product:

- After the incubation period, the ^{99m}Tc-**Sulesomab** is ready for quality control testing and subsequent use.

- The final preparation should be a clear, colorless solution.



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Caption: Experimental workflow for the radiolabeling of **Sulesomab** with Technetium-99m.

Quality Control

Radiochemical Purity

The radiochemical purity of the final ^{99m}Tc-**Sulesomab** preparation must be determined prior to administration. The acceptable limit for radiochemical purity is ≥90%. The primary radiochemical impurity is free ^{99m}Tc-pertechnetate ($^{99m}TcO_4^-$).

Instant Thin-Layer Chromatography (ITLC) Protocol

A two-strip ITLC method is recommended for the determination of radiochemical purity.

System 1: Determination of Free Pertechnetate ($^{99m}TcO_4^-$)

- Stationary Phase: ITLC-SG strip
- Mobile Phase: Acetone
- Procedure:
  - Apply a small spot of the ^{99m}Tc-**Sulesomab** preparation approximately 1 cm from the bottom of the ITLC-SG strip.
  - Place the strip in a chromatography tank containing acetone as the mobile phase.
  - Allow the solvent to migrate to the top of the strip.
  - Remove the strip and determine the distribution of radioactivity using a radiochromatogram scanner or by cutting the strip into two halves (origin and solvent front) and counting each half in a gamma counter.
- Interpretation:
  - ^{99m}Tc-**Sulesomab** and reduced-hydrolyzed ^{99m}Tc remain at the origin (Rf = 0.0).
  - Free ^{99m}Tc-pertechnetate migrates with the solvent front (Rf = 1.0).

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System 2: Determination of Reduced-Hydrolyzed Technetium ($^{99m}TcO_2$)

- Stationary Phase: ITLC-SG strip
- Mobile Phase: Saline (0.9% NaCl)
- Procedure:
  - Follow the same procedure as in System 1, but use saline as the mobile phase.
- Interpretation:
  - Reduced-hydrolyzed ^{99m}Tc remains at the origin (Rf = 0.0).
  - ^{99m}Tc-**Sulesomab** and free ^{99m}Tc-pertechnetate migrate with the solvent front (Rf = 1.0).

Radiochemical Species	Rf Value (Acetone)	Rf Value (Saline)
^{99m}Tc-Sulesomab	0.0	1.0
Free ^{99m}Tc-Pertechnetate ($^{99m}TcO_4^-$)	1.0	1.0
Reduced-Hydrolyzed ^{99m}Tc ($^{99m}TcO_2$)	0.0	0.0

Table 2: Rf values of ^{99m}Tc-**Sulesomab** and potential radiochemical impurities in different ITLC systems.

Calculation of Radiochemical Purity

% Radiochemical Purity = 100% - (% Free $^{99m}TcO_4^-$) - (% Reduced-Hydrolyzed ^{99m}Tc)

Where:

- % Free $^{99m}TcO_4^-$ = (Counts at solvent front in Acetone / Total counts in Acetone strip) x 100
- % Reduced-Hydrolyzed ^{99m}Tc = (Counts at origin in Saline / Total counts in Saline strip) x 100

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Stability

The radiolabeled ^{99m}Tc-**Sulesomab** should be used within 4 hours of preparation. It should be stored at room temperature (do not refrigerate or freeze).

Conclusion

The radiolabeling of **Sulesomab** with Technetium-99m using the LeukoScan™ kit is a straightforward and efficient process. Adherence to the described protocol and rigorous quality control are essential to ensure the preparation of a high-quality radiopharmaceutical for diagnostic imaging. The provided data and methodologies will aid researchers and professionals in the successful implementation of this radiolabeling procedure.

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